

# 4-Hydroxy-3-methylbenzaldehyde chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxy-3-methylbenzaldehyde

Cat. No.: B106927

[Get Quote](#)

An In-depth Technical Guide to **4-Hydroxy-3-methylbenzaldehyde**

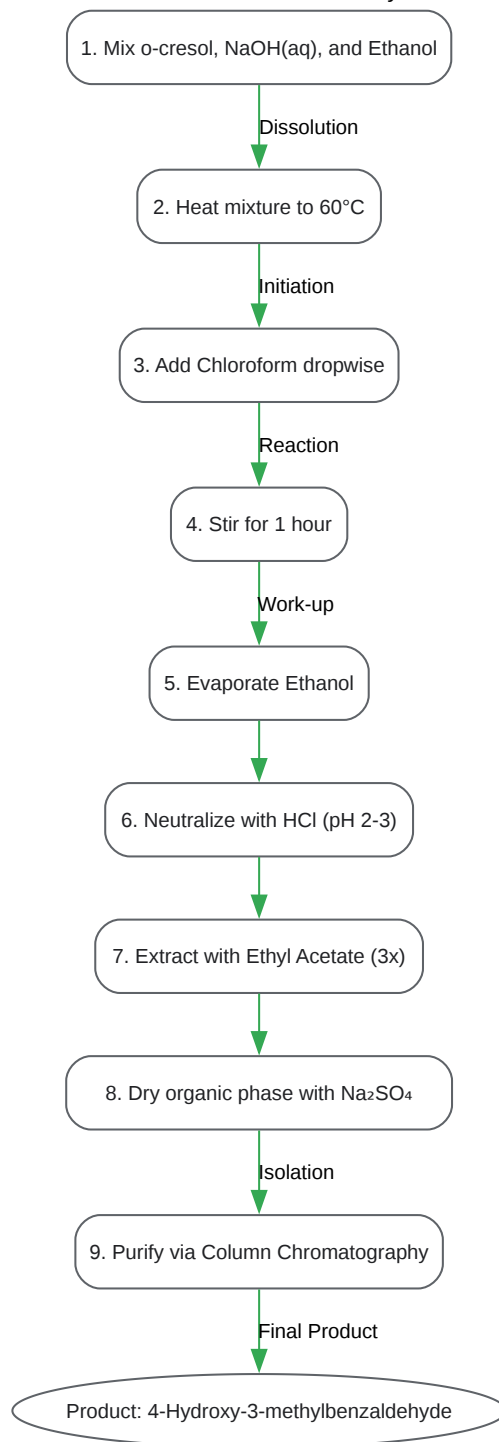
## Introduction

**4-Hydroxy-3-methylbenzaldehyde**, also known as 3-methyl-p-hydroxybenzaldehyde, is an organic compound belonging to the hydroxybenzaldehyde family.<sup>[1][2]</sup> It is characterized by a benzene ring substituted with a formyl group (-CHO), a hydroxyl group (-OH), and a methyl group (-CH<sub>3</sub>). This compound serves as a valuable building block in organic synthesis and has garnered interest for its biological activities.<sup>[3][4][5]</sup> This document provides a comprehensive overview of its chemical structure, properties, synthesis, and known biological functions, tailored for researchers and professionals in drug development and chemical sciences.

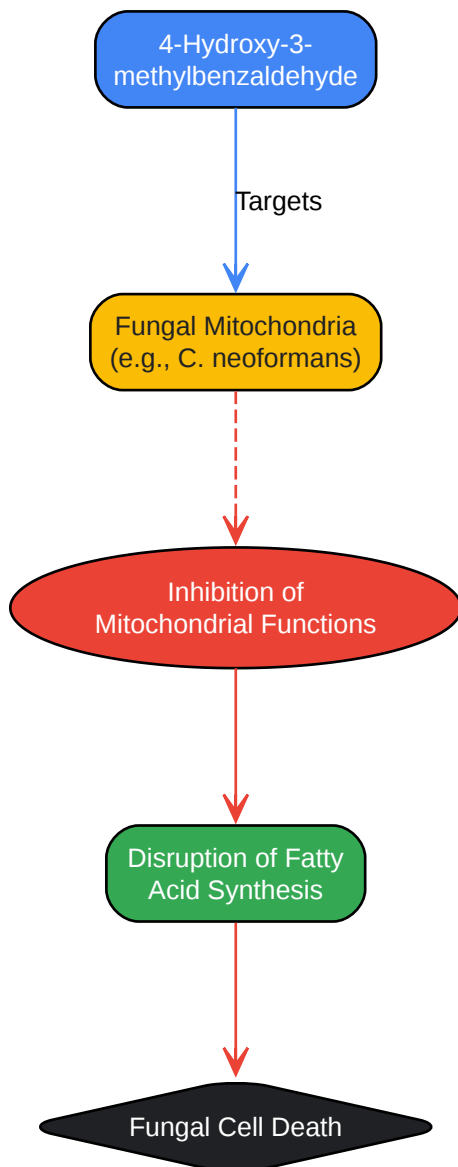
## Chemical Structure and Identification

The molecular structure of **4-Hydroxy-3-methylbenzaldehyde** consists of a benzaldehyde core with hydroxyl and methyl substituents at the C4 and C3 positions, respectively.

## Workflow for Reimer-Tiemann Synthesis



## Proposed Fungicidal Mechanism of Action



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [plantaedb.com](https://plantaedb.com) [[plantaedb.com](https://plantaedb.com)]
- 2. 4-Hydroxy-3-methylbenzaldehyde | C<sub>8</sub>H<sub>8</sub>O<sub>2</sub> | CID 139901 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. 4-Hydroxy-3-methylbenzaldehyde | 15174-69-3 | FH11821 [[biosynth.com](https://biosynth.com)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [4-Hydroxy-3-methylbenzaldehyde chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b106927#4-hydroxy-3-methylbenzaldehyde-chemical-properties-and-structure>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)